

Application Notes and Protocols for L-779450 in Cell Culture

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Compound of Interest

Compound Name: L-779450

Cat. No.: B1684357

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Introduction

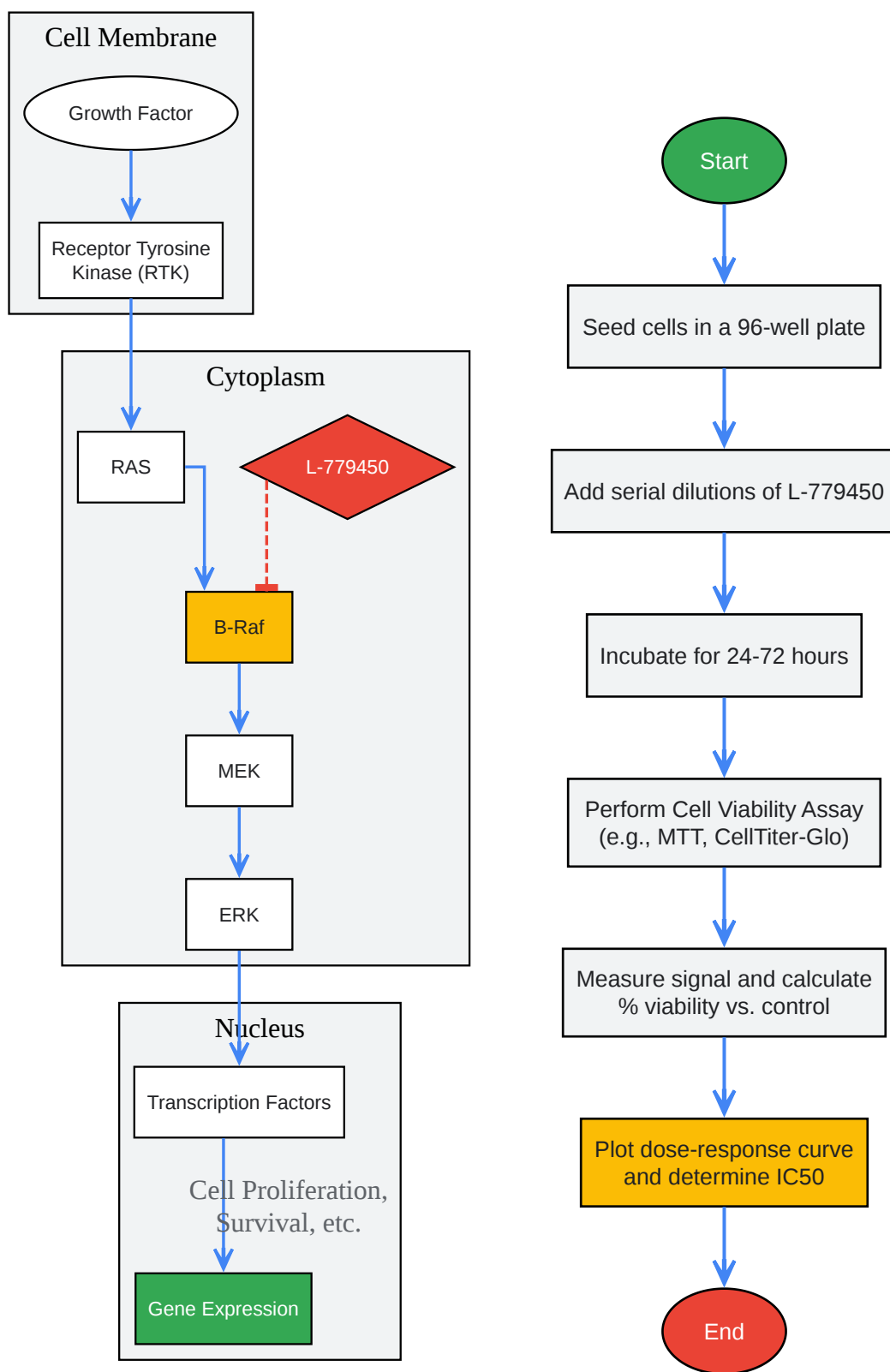
L-779450 is a potent and selective small-molecule inhibitor of B-Raf kinase, a key component of the RAS/RAF/MEK/ERK signaling pathway. This pathway is frequently hyperactivated in various human cancers, particularly in melanoma, due to mutations in the BRAF gene. As a B-Raf inhibitor, **L-779450** serves as a valuable tool for studying the biological consequences of B-Raf inhibition and for preclinical investigations into its potential as an anticancer agent. These application notes provide detailed protocols and guidelines for determining the optimal concentration of **L-779450** for various cell culture experiments.

Mechanism of Action

L-779450 exerts its biological effects by binding to the ATP-binding pocket of B-Raf kinase, thereby preventing its phosphorylation and activation. This leads to the downstream inhibition of MEK and ERK, ultimately resulting in the suppression of cell proliferation, induction of apoptosis, and inhibition of anchorage-independent growth in B-Raf dependent cancer cells.

Signaling Pathway

The RAS/RAF/MEK/ERK pathway is a critical signaling cascade that regulates cell growth, differentiation, and survival. **L-779450** specifically targets B-Raf within this pathway.



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